

Chemical Profile of Laquinimod

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Compound Focus: Laquinimod

CAS No.: 248281-84-7

Cat. No.: S532492

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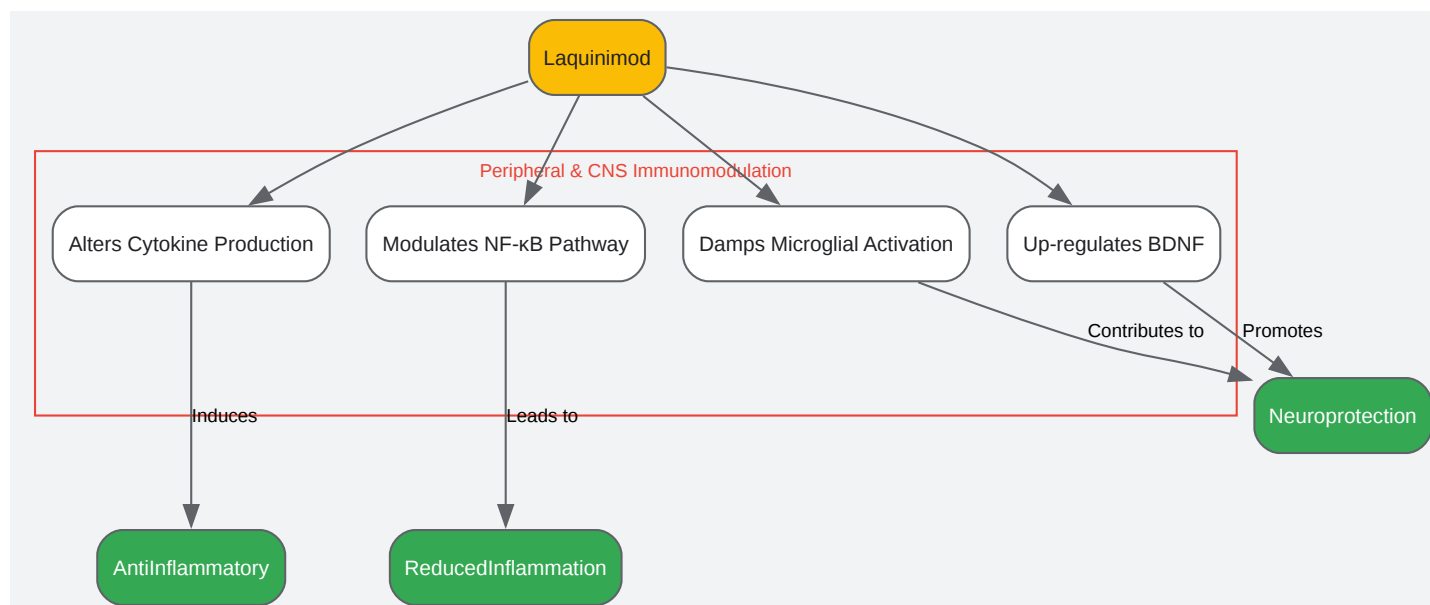
The table below summarizes the core chemical and pharmacological properties of **Laquinimod**:

Property	Description
IUPAC Name	5-Chloro-N-ethyl-4-hydroxy-1-methyl-2-oxo-N-phenyl-1,2-dihydroquinoline-3-carboxamide [1]
Molecular Formula	C ₁₉ H ₁₇ ClN ₂ O ₃ [1] [2] [3]
Molecular Weight	356.81 g/mol (Average); 356.0927701 g/mol (Monoisotopic) [2]
Chemical Structure	A quinoline-3-carboxamide derivative [2]
CAS Registry Number	248281-84-7 [2]
Solubility	Orally administered [4] [5]; New eye drop formulation exists [6]
Metabolism	Primarily hepatic, majorly by Cytochrome P450 3A4 (CYP3A4) [2]
Mechanism of Action	Immunomodulator; down-regulates pro-inflammatory cytokines, modulates NF-κB signaling, up-regulates Brain-Derived Neurotrophic Factor (BDNF) [4] [5] [3]
Active Ingredient in Patents	Laquinimod sodium (CAS: 248282-07-7) [7] [2]

Synthesis and Mechanism Insights

While a full, public laboratory protocol is not available in the searched literature, here is the relevant technical information:

- **Synthesis Process:** A patent (US8865742B2) covers intermediate compounds and processes for preparing **Laquinimod** sodium [7]. The patent describes a multi-step organic synthesis process starting from simpler aromatic precursors to build the quinoline core structure. The technical details are contained within the patent documentation.
- **Key Molecular Targets:** **Laquinimod** is described as a modulator of several components of the NF- κ B pathway, including proto-oncogene c-Rel, transcription factor RelB, and the p65 subunit, which contributes to its anti-inflammatory effects [2].
- **Visualizing Primary Mechanism:** The diagram below illustrates the key mechanistic pathways through which **Laquinimod** exerts its effects, based on preclinical research.



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Laquinimod's immunomodulatory and neuroprotective mechanisms of action.

Application and Development Status

Laquinimod has been investigated for several conditions due to its dual immunomodulatory and neuroprotective properties. The following table summarizes its research applications and current status:

Area of Research	Key Findings & Status
Multiple Sclerosis (MS)	Phase III trials demonstrated reduction in disability progression and brain atrophy [1] [8]. Approved in Russia for relapsing-remitting MS (RRMS) as Nerventra [1].
Huntington's Disease (HD)	Preclinical data shows rescue of striatal atrophy and motor deficits in mouse models [9]. A Phase II study (LEGATO-HD) was conducted to evaluate efficacy and safety [3].
Ophthalmic Inflammation	A recent Phase I biodistribution study confirmed Laquinimod can reach target eye tissues, supporting potential for treating uveitis [6]. Active Biotech is seeking a development partner for a Phase II trial [6].

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